

An In-Depth Technical Guide to the Central Nervous System Effects of Propionylpromazine

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Compound of Interest

Compound Name: *Propionylpromazine*

Cat. No.: *B1198289*

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Abstract

Propionylpromazine is a phenothiazine derivative with a complex pharmacological profile, primarily characterized by its antagonist activity at a wide range of central nervous system (CNS) receptors. This technical guide provides a detailed examination of **propionylpromazine's** effects on the CNS, with a focus on its interactions with key neurotransmitter systems. Due to the limited availability of specific binding affinity data for **propionylpromazine** in the public domain, this guide utilizes data from structurally and pharmacologically similar phenothiazines, such as chlorpromazine and promazine, to provide a representative profile. This document outlines detailed experimental protocols for assessing receptor binding affinities and visualizes the associated molecular pathways and experimental workflows.

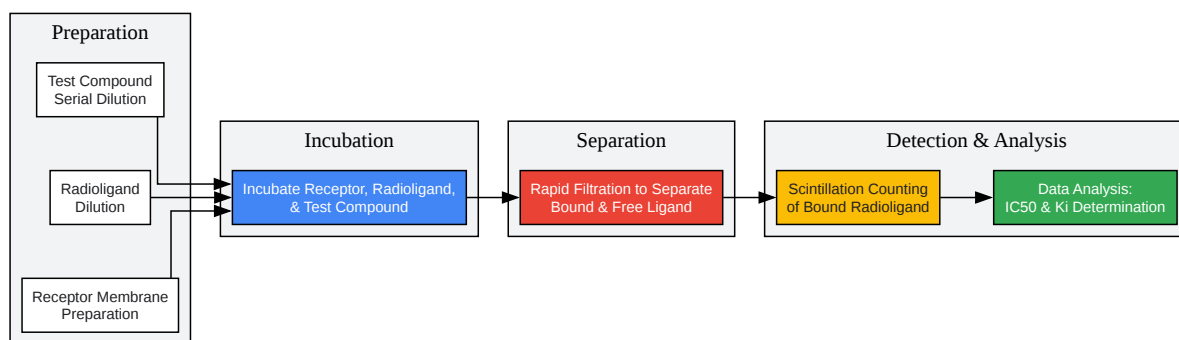
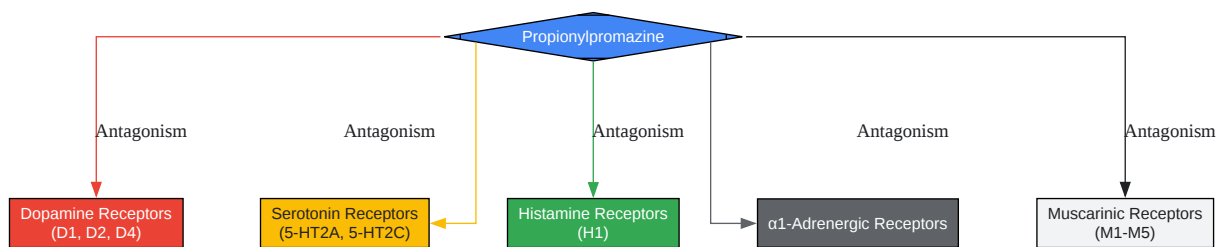
Introduction: The Phenothiazine Class and Propionylpromazine

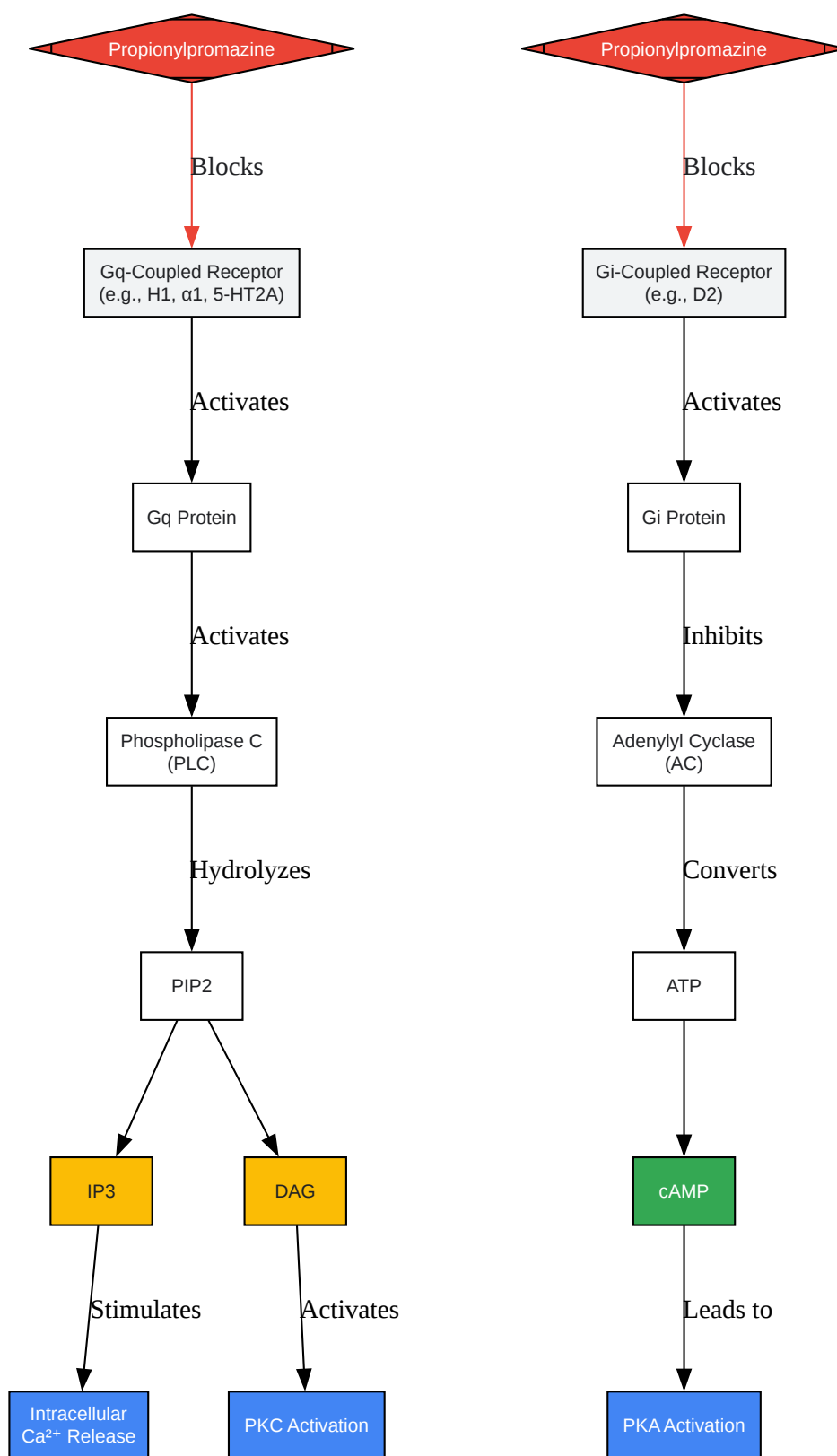
Phenothiazines are a class of antipsychotic drugs known for their wide-ranging effects on the CNS.[1] **Propionylpromazine**, a member of this class, is utilized in veterinary medicine as a tranquilizer and sedative.[2][3] Its therapeutic and side-effect profile is a direct consequence of its interaction with multiple G-protein coupled receptors (GPCRs), leading to the modulation of

several key neurotransmitter pathways.[4] This guide delves into the specifics of these interactions.

Mechanism of Action: A Multi-Receptor Antagonist Profile

Propionylpromazine functions as an antagonist at several critical CNS receptors.[4] Its sedative properties are largely attributed to its potent antagonism of the histamine H1 receptor. Its antipsychotic effects, though not its primary therapeutic use in veterinary medicine, are thought to be mediated by its blockade of dopamine D2 and serotonin 5-HT2A receptors. The broad receptor antagonism of **propionylpromazine** also contributes to its side-effect profile, including potential anticholinergic and cardiovascular effects.





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References

- 1. Phenothiazine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. 741. Propionylpromazine (WHO Food Additives Series 29) [inchem.org]
- 4. Propiomazine - Wikipedia [en.wikipedia.org]
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